

# Solanesol: A Comprehensive Technical Guide on its Chemical Structure and Properties

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## Compound of Interest

Compound Name: Solanesol

Cat. No.: B192409

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## Introduction

**Solanesol** is a long-chain polyisoprenoid alcohol that has garnered significant attention in the pharmaceutical and biotechnology sectors. Primarily extracted from plants of the Solanaceae family, such as tobacco, potato, and tomato, it serves as a crucial intermediate in the synthesis of high-value biochemicals, including Coenzyme Q10 (CoQ10) and Vitamin K2.<sup>[1]</sup> Its unique chemical structure, characterized by nine isoprene units, imparts a range of biological activities, including anti-inflammatory, antioxidant, and antimicrobial properties. This technical guide provides an in-depth overview of the chemical structure and properties of **solanesol**, detailed experimental protocols, and a summary of its known signaling pathways.

## Chemical Structure

**Solanesol** is a non-cyclic terpene alcohol with the chemical formula  $C_{45}H_{74}O$ .<sup>[1]</sup> Its structure consists of nine isoprene units linked in a head-to-tail fashion, terminating in a primary alcohol group. The stereochemistry of naturally occurring **solanesol** is all-trans, referring to the configuration of the double bonds within the isoprenoid chain.<sup>[1]</sup>

IUPAC Name: (2E,6E,10E,14E,18E,22E,26E,30E)-3,7,11,15,19,23,27,31,35-Nonamethylhexatriaconta-2,6,10,14,18,22,26,30,34-nonaen-1-ol

## Physicochemical Properties

**Solanesol** is a white to pale yellow, waxy solid at room temperature.[2] It is a highly lipophilic molecule, rendering it insoluble in water but soluble in various organic solvents such as hexane, ethanol, acetone, and chloroform.[2][3] This lipophilicity is a key factor in its biological activity and its applications in drug delivery systems.

**Table 1: Physicochemical Properties of Solanesol**

Property	Value	Reference(s)
Molecular Formula	C45H74O	[1]
Molecular Weight	631.07 g/mol	[3]
Appearance	White to pale yellow waxy solid	[2]
Melting Point	33-42.5 °C	[4]
Boiling Point	685.6 °C (predicted)	[5]
Solubility	Insoluble in water; Soluble in hexane, ethanol, acetone, chloroform	[2][3]
UV Absorption ( $\lambda_{\text{max}}$ )	202-215 nm	[6][7]

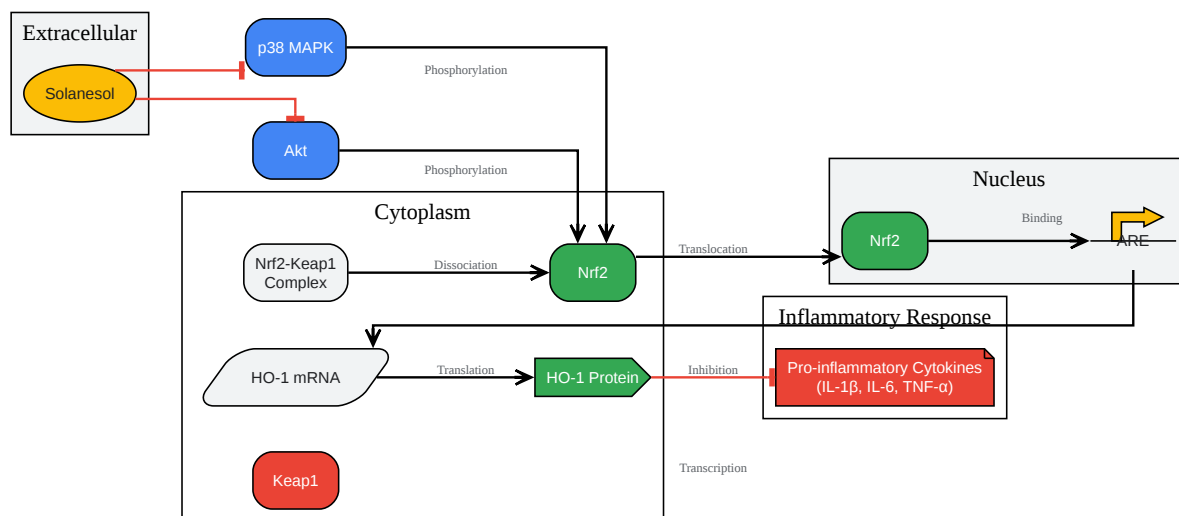
## Biological Activities and Signaling Pathways

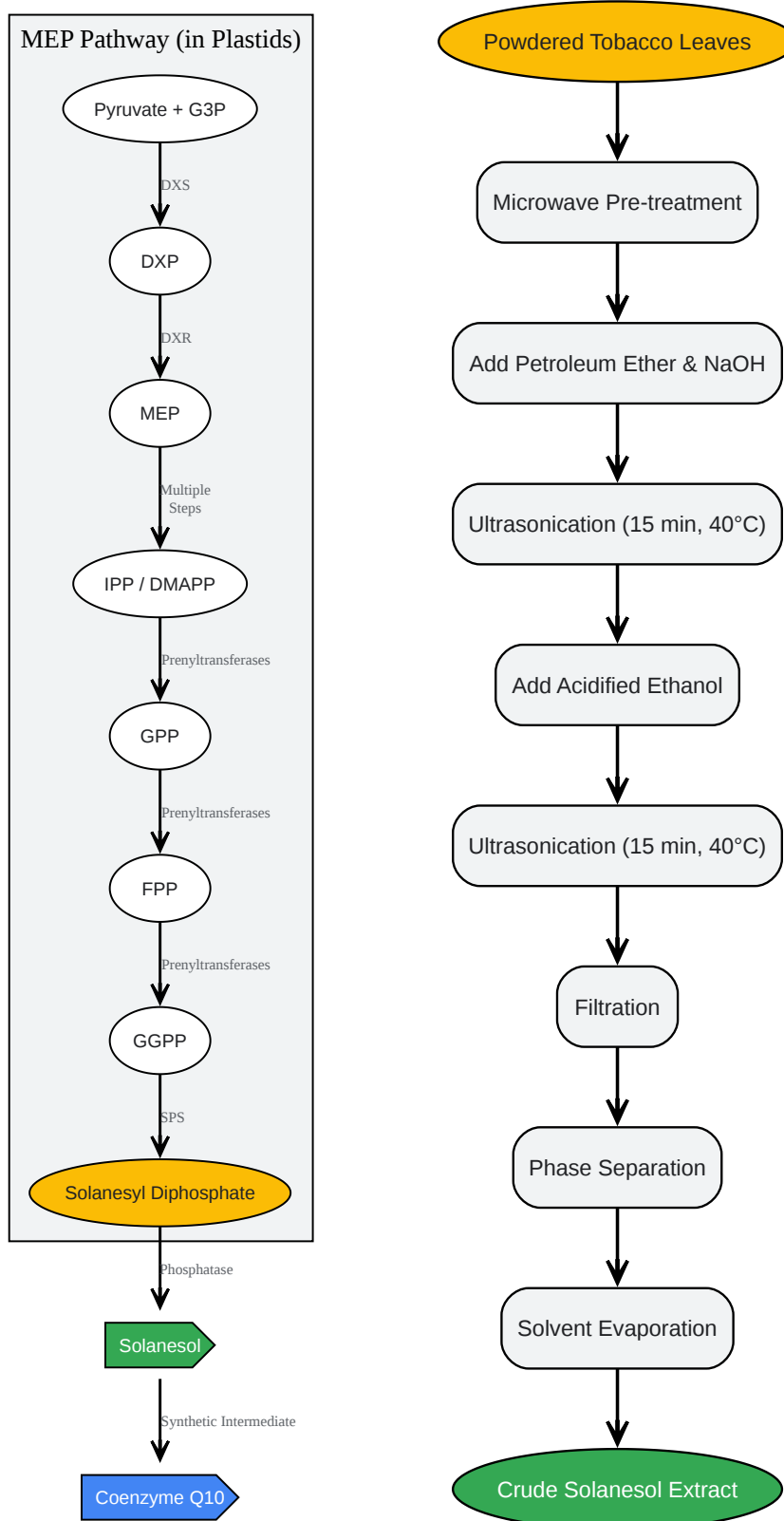
**Solanesol** exhibits a range of biological activities that are of interest to researchers and drug development professionals. These activities are primarily attributed to its ability to modulate cellular signaling pathways, particularly those involved in inflammation and oxidative stress.

### Anti-inflammatory Activity

**Solanesol** has been shown to exert anti-inflammatory effects by modulating the p38 mitogen-activated protein kinase (MAPK) and Akt signaling pathways.[8] This modulation leads to the activation of the nuclear factor erythroid 2-related factor 2 (Nrf2), a transcription factor that plays a critical role in the cellular antioxidant response.[8] Upon activation, Nrf2 translocates to the nucleus and binds to the antioxidant response element (ARE), inducing the expression of downstream target genes, most notably heme oxygenase-1 (HO-1).[8] HO-1 is an enzyme with potent anti-inflammatory and cytoprotective effects. The upregulation of HO-1 by **solanesol**

leads to the suppression of pro-inflammatory cytokines such as interleukin-1 $\beta$  (IL-1 $\beta$ ), interleukin-6 (IL-6), and tumor necrosis factor-alpha (TNF- $\alpha$ ).<sup>[9]</sup>





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